

Animal Models for Efficacy Testing of Flufenisal: Application Notes and Protocols

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Compound of Interest

Compound Name: *Flufenisal*
CAS No.: 22494-27-5
Cat. No.: B1596329

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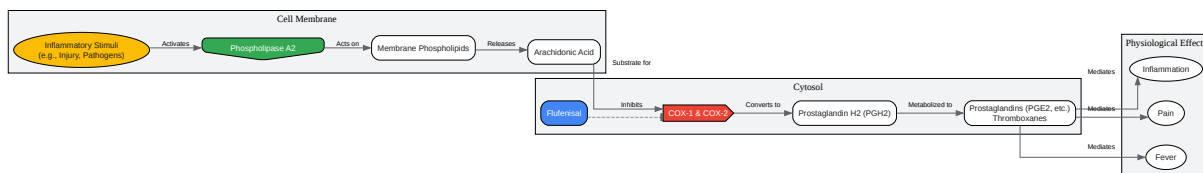
Introduction

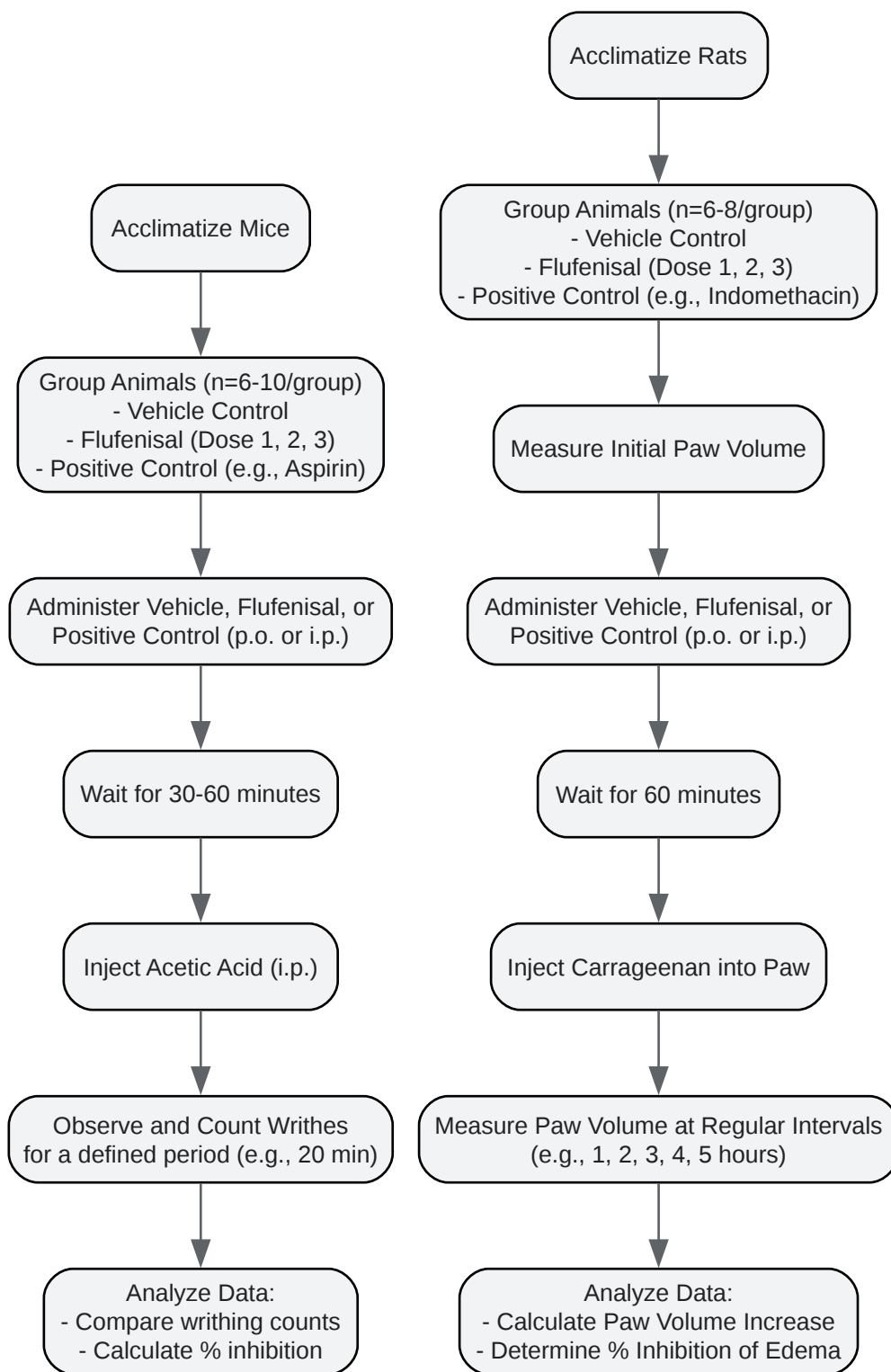
Flufenisal is a non-steroidal anti-inflammatory drug (NSAID) that demonstrates analgesic, anti-inflammatory, and antipyretic properties. As a derivative of salicylic acid, its primary mechanism of action involves the non-selective inhibition of cyclooxygenase (COX) enzymes, COX-1 and COX-2. This inhibition curtails the production of prostaglandins, key mediators of pain, inflammation, and fever.[1] Historical data suggests that as an analgesic, **flufenisal** is approximately twice as potent as aspirin.[1]

These application notes provide detailed protocols for evaluating the efficacy of **Flufenisal** in established preclinical animal models. The methodologies described are standard in the pharmacological screening of NSAIDs and are intended to guide researchers in assessing the therapeutic potential of **Flufenisal**.

Mechanism of Action: Signaling Pathway

Flufenisal, like other NSAIDs, exerts its therapeutic effects by blocking the arachidonic acid cascade. By inhibiting COX-1 and COX-2, it prevents the conversion of arachidonic acid to prostaglandin H₂ (PGH₂), the precursor to various pro-inflammatory prostaglandins (PGE₂, PGD₂, PGF₂α), prostacyclin (PGI₂), and thromboxane A₂ (TXA₂). This reduction in prostaglandin synthesis alleviates pain, reduces inflammation-associated edema, and lowers febrile body temperatures.





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References

- [1. Discovery of diflunisal - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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